

Application Note: Spectrophotometric Determination of Disperse Orange 29 Concentration

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Compound of Interest

Compound Name: Disperse orange 29

Cat. No.: B3427777

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Introduction

Disperse Orange 29 is a synthetic azo dye used in the textile industry for dyeing polyester and nylon fibers.^[1] Its low water solubility and non-ionic nature allow it to diffuse into hydrophobic polymer matrices at high temperatures.^[1] Accurate quantification of **Disperse Orange 29** is crucial for quality control in dyeing processes, environmental monitoring, and in research settings studying dye-polymer interactions. This application note provides a detailed protocol for the determination of **Disperse Orange 29** concentration in solution using UV-Visible spectrophotometry, a simple, cost-effective, and reliable analytical technique.

The method is based on Beer-Lambert's law, which states that the absorbance of a solution is directly proportional to the concentration of the analyte and the path length of the light passing through the solution. By measuring the absorbance of a sample at its wavelength of maximum absorbance (λ_{max}), the concentration of **Disperse Orange 29** can be determined.

Materials and Methods

Reagents and Materials

- **Disperse Orange 29** (C.I. 26077, CAS No. 61902-11-2)

- Ethanol (Spectroscopic Grade)
- Volumetric flasks (10 mL, 50 mL, 100 mL)
- Pipettes (various sizes)
- Cuvettes (1 cm path length, quartz or glass)
- UV-Visible Spectrophotometer
- Analytical balance

Experimental Protocol

1. Determination of Maximum Absorbance Wavelength (λ_{max})

Since the λ_{max} of **Disperse Orange 29** can be influenced by the solvent, it is essential to determine it experimentally in the chosen solvent (ethanol).

- Prepare a stock solution of **Disperse Orange 29** by accurately weighing approximately 10 mg of the dye and dissolving it in 100 mL of ethanol in a volumetric flask.
- From the stock solution, prepare a working solution with a concentration of approximately 5 mg/L in ethanol.
- Fill a cuvette with the working solution and another with ethanol (as a blank).
- Scan the absorbance of the working solution over a wavelength range of 350-600 nm using the spectrophotometer.
- The wavelength at which the highest absorbance is recorded is the λ_{max} . This λ_{max} value will be used for all subsequent measurements.

2. Preparation of Standard Solutions

- From the 100 mg/L stock solution, prepare a series of standard solutions of **Disperse Orange 29** in ethanol with concentrations ranging from 1 mg/L to 10 mg/L.

- For example, to prepare 10 mL of a 1 mg/L standard, pipette 0.1 mL of the 100 mg/L stock solution into a 10 mL volumetric flask and dilute to the mark with ethanol. Repeat for other concentrations.

3. Calibration Curve Construction

- Set the spectrophotometer to the predetermined λ_{max} .
- Use ethanol to zero the spectrophotometer (blank).
- Measure the absorbance of each standard solution.
- Plot a graph of absorbance versus concentration for the standard solutions.
- Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$) and the coefficient of determination (R^2). The R^2 value should be close to 1 for a good linear fit.

4. Sample Analysis

- Prepare the sample solution by dissolving the unknown sample containing **Disperse Orange 29** in ethanol. Ensure the final concentration is within the range of the calibration curve. Dilute the sample if necessary.
- Measure the absorbance of the sample solution at the λ_{max} .
- Using the equation from the calibration curve, calculate the concentration of **Disperse Orange 29** in the sample.

Calculation of Concentration

The concentration of **Disperse Orange 29** in the unknown sample can be calculated using the following formula derived from the linear regression of the calibration curve:

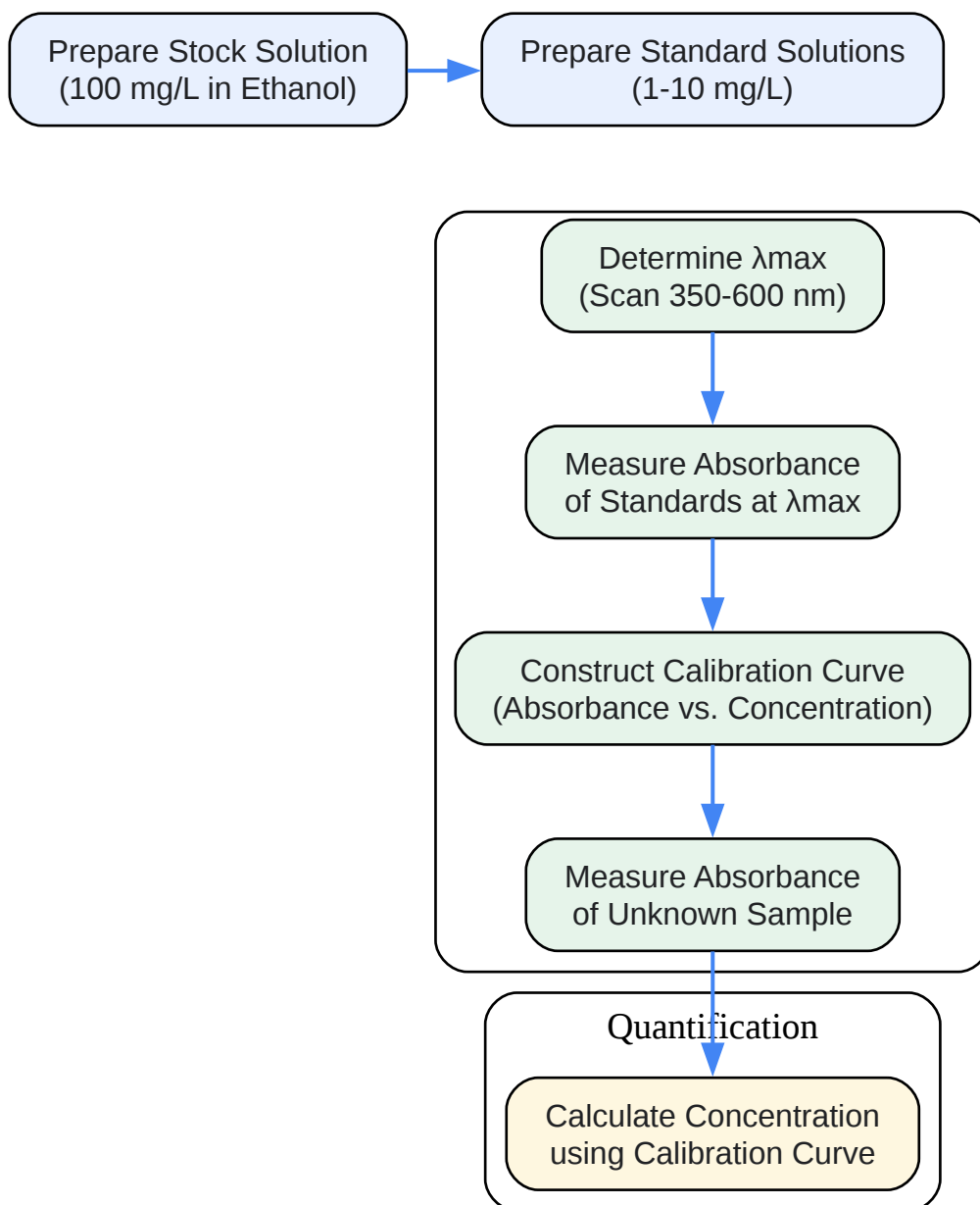
$$\text{Concentration (mg/L)} = (\text{Absorbance of Sample} - \text{y-intercept}) / \text{slope}$$

Data Presentation

The quantitative data for the calibration curve should be summarized in a table as follows:

| Standard Concentration (mg/L) | Absorbance at λ_{max} |
|-------------------------------|--------------------------------------|
| 1.0 | [Absorbance Value] |
| 2.5 | [Absorbance Value] |
| 5.0 | [Absorbance Value] |
| 7.5 | [Absorbance Value] |
| 10.0 | [Absorbance Value] |

Experimental Workflow Visualization



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Caption: Experimental workflow for the spectrophotometric determination of **Disperse Orange 29**.

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References

- 1. Disperse Orange 29 | Research Chemical | RUO [benchchem.com]
- To cite this document: BenchChem. [Application Note: Spectrophotometric Determination of Disperse Orange 29 Concentration]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3427777#spectrophotometric-determination-of-disperse-orange-29-concentration]

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